

1-Heptadecanol: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: 1-Heptadecanol

Cat. No.: B072759

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **1-Heptadecanol**, a long-chain saturated fatty alcohol. The content herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical responsibly, ensuring personal safety and procedural integrity. This document collates data from safety data sheets, toxicological assessments of structurally related compounds, and established experimental protocols.

Chemical and Physical Properties

1-Heptadecanol is a white, waxy solid at room temperature.^{[1][2]} Its physical and chemical characteristics are crucial for understanding its behavior in a laboratory setting and for planning experiments. A summary of these properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₃₆ O	[1][3][4][5]
Molecular Weight	256.46 g/mol	[3][4][5][6]
CAS Number	1454-85-9	[1][3][4][6]
Appearance	White crystalline powder or solid	[1][2][6][7]
Melting Point	51-56 °C (124-133 °F)	[1][2][4][5][6][7]
Boiling Point	308-309 °C (586-588 °F) at 760 mmHg	[2][4][6]
Flash Point	154 °C (309 °F)	[2][5][6]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, methanol, and chloroform.[1][5]	[1][5]
Vapor Pressure	< 0.01 mmHg at 20 °C	[6]
Stability	Stable under normal conditions.[4][6][7]	[4][6][7]

Hazard Identification and Toxicological Profile

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **1-Heptadecanol** is not considered hazardous.[6] However, some safety data sheets indicate that it may cause skin, eye, and respiratory irritation.[8] The toxicological properties have not been fully investigated.[6][9]

Long-chain fatty alcohols are generally considered to have low acute toxicity.[1] The irritation potential of fatty alcohols is dependent on their chain length; alcohols with a chain length of C18 and above are generally considered non-irritating.[1] As a C17 alcohol, **1-Heptadecanol** is predicted to be at most a mild irritant. Studies on similar long-chain alcohols, such as stearyl alcohol (C18), show minimal to mild skin and eye irritation in animal studies and a very low potential for skin irritation and sensitization in clinical tests.[10]

Signaling Pathways: There is currently no scientific evidence to suggest that **1-Heptadecanol** significantly interacts with or modulates major cellular signaling pathways at typical laboratory exposure levels. Its low reactivity and classification as a non-hazardous substance are consistent with a lack of significant biological signaling effects.

Safe Handling and Storage

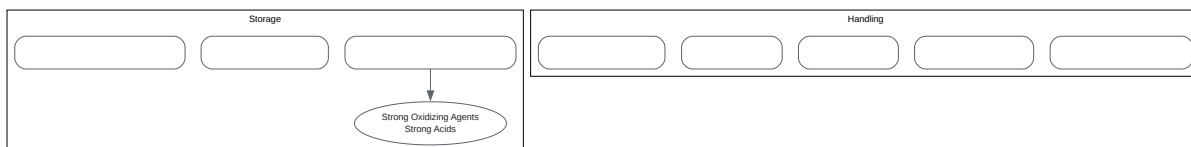
Proper handling and storage procedures are essential to maintain the integrity of **1-Heptadecanol** and to ensure a safe laboratory environment.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Avoid generating dust.[10]
- Use in a well-ventilated area.[11][12]
- Wash hands thoroughly after handling.[11]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][11][13]
- Keep containers tightly closed when not in use.[11][14]
- Store away from strong oxidizing agents and strong acids.[6][11][14]



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Figure 1. Key storage and handling practices for **1-Heptadecanol**.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure.

Control	Recommendation
Engineering Controls	Use in a well-ventilated area. A fume hood may be necessary for procedures that could generate dust or aerosols. [11] [12]
Eye/Face Protection	Wear chemical safety goggles or glasses. [6] [11]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and a lab coat. [6] [11]
Respiratory Protection	Not typically required under normal use conditions with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary. [6] [11]

First-Aid Measures

In the event of exposure, prompt and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[6][11]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[6][11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[6][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[6][11]

Fire-Fighting and Accidental Release Measures

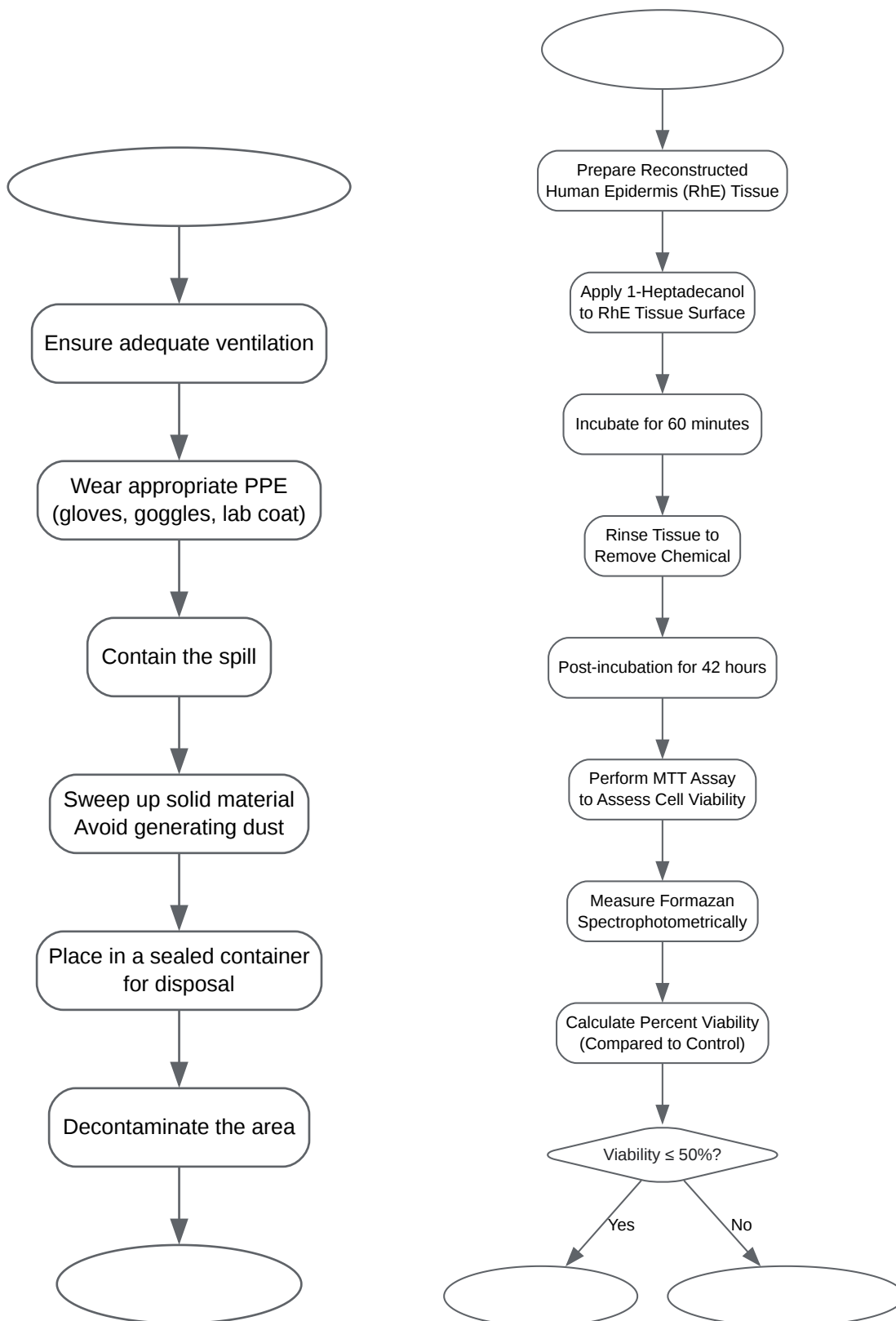
Fire-Fighting:

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[6][14]
- Specific Hazards: Emits carbon monoxide and carbon dioxide when heated to decomposition.[6][10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][10][11]

Accidental Release:

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment.[6][10]
- Containment and Cleanup: Sweep up the solid material and place it into a suitable container for disposal. Avoid generating dust.[6][10][14]

- Environmental Precautions: Do not let the product enter drains.[6]



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